

Application Note: High-Yield Synthesis of 4-ethyl-N-(2-phenylethyl)benzamide

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Compound of Interest

Compound Name: 4-ethyl-N-(2-phenylethyl)benzamide
Cat. No.: B290408

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Abstract & Scope

This application note details the laboratory-scale synthesis of **4-ethyl-N-(2-phenylethyl)benzamide**, a structural analog of biologically active N-phenethylbenzamides often utilized in fragment-based drug discovery (FBDD) and ion channel modulator research.

While direct coupling of carboxylic acids using reagents like EDC/HOBt is possible, this protocol utilizes Nucleophilic Acyl Substitution (Schotten-Baumann conditions) via the acid chloride. This route is selected for its superior atom economy, simplified purification (avoiding urea byproducts), and high reliability for unfunctionalized benzamide cores.

Target Audience: Medicinal Chemists, Process Development Scientists.

Retrosynthetic Analysis & Mechanism

The synthesis disconnects at the amide bond, tracing back to 4-ethylbenzoyl chloride and 2-phenylethylamine. The reaction proceeds via an addition-elimination mechanism, where the amine nucleophile attacks the carbonyl carbon, followed by the expulsion of the chloride leaving group.^[1]

Figure 1: Reaction Mechanism & Pathway

Caption: Mechanistic flow of the acyl substitution. The base (Et₃N) is critical for driving the equilibrium by scavenging the HCl byproduct.

Materials & Safety Profile

Critical Safety Warning: 4-Ethylbenzoyl chloride is a lachrymator and corrosive. All operations must be performed in a fume hood.

Reagent	CAS	MW (g/mol)	Role	Hazards
4-Ethylbenzoyl chloride	16331-45-6	168.62	Electrophile	Corrosive, Lachrymator
2-Phenylethylamine	64-04-0	121.18	Nucleophile	Toxic, Corrosive
Triethylamine (Et ₃ N)	121-44-8	101.19	Base (Scavenger)	Flammable, Corrosive
Dichloromethane (DCM)	75-09-2	84.93	Solvent	Volatile, Carcinogen susp.[2]

Experimental Protocol

Stoichiometry Table

Scale: 5.0 mmol (Theoretical Yield: ~1.26 g)

Compound	Equiv.[2][3][4] [5][6]	Mmol	Mass/Vol	Density
4-Ethylbenzoyl chloride	1.0	5.0	843 mg / 0.73 mL	1.15 g/mL
2-Phenylethylamine	1.1	5.5	666 mg / 0.69 mL	0.96 g/mL
Triethylamine	1.5	7.5	759 mg / 1.05 mL	0.73 g/mL
DCM (Anhydrous)	N/A	N/A	25 mL	N/A

Step-by-Step Synthesis

Step 1: Preparation of Nucleophile Solution

- Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar.
- Purge with Nitrogen () or Argon.
- Add 25 mL of anhydrous DCM.
- Add 2-phenylethylamine (0.69 mL, 1.1 eq) and Triethylamine (1.05 mL, 1.5 eq).
- Cool the mixture to 0°C using an ice/water bath. Stir for 10 minutes.

Step 2: Electrophile Addition

- Dilute 4-ethylbenzoyl chloride (0.73 mL, 1.0 eq) in 5 mL of DCM in a separate vial.
- Add the acid chloride solution dropwise to the cold amine solution over 10–15 minutes.
 - Note: Exothermic reaction.[7] Control addition rate to prevent solvent boiling.

- Once addition is complete, remove the ice bath and allow the reaction to warm to Room Temperature (25°C).
- Stir for 2–4 hours.

Step 3: Reaction Monitoring

- TLC System: 30% Ethyl Acetate in Hexanes.
- Visualization: UV (254 nm).
- Endpoint: Disappearance of the acid chloride (usually stays at baseline or hydrolyzes) and appearance of a new, less polar amide spot ().

Workup & Purification Strategy

The purity of amides synthesized via this route relies heavily on the "Acid-Base Wash" technique, which chemically removes unreacted starting materials.

Figure 2: Workup Workflow

Caption: The "Acid-Base" extraction sequence ensures removal of amine and acid impurities before crystallization.

Detailed Workup Procedure

- Transfer the reaction mixture to a separatory funnel.
- Acid Wash: Wash with 1M HCl (2 x 20 mL).
 - Purpose: Protonates unreacted phenylethylamine and TEA, moving them to the aqueous layer.
- Base Wash: Wash with Saturated NaHCO₃ (2 x 20 mL).

- Purpose: Neutralizes any residual HCl and converts any hydrolyzed 4-ethylbenzoic acid into its water-soluble salt.
- Brine Wash: Wash with saturated NaCl (1 x 20 mL).
- Drying: Collect the organic (DCM) layer, dry over anhydrous MgSO₄ or Na₂SO₄, and filter.
- Concentration: Evaporate the solvent under reduced pressure (Rotavap) to yield the crude solid.

Purification (Recrystallization)

While the crude product is often >95% pure, analytical grade purity is achieved via recrystallization.

- Dissolve crude solid in minimal boiling Ethanol.
- Add warm Water dropwise until slight turbidity persists.
- Heat to clear the solution, then let cool slowly to RT, then 4°C.
- Filter the white crystals and dry under vacuum.

Characterization Data (Expected)

- Appearance: White crystalline solid.
- Yield: Typically 85–95%.
- ¹H NMR (400 MHz, CDCl₃):
 - 7.65 (d, 2H, Ar-H ortho to C=O),

- 7.15–7.35 (m, 7H, Ar-H meta to C=O + Phenyl ring),[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- 6.10 (br s, 1H, NH),
- 3.70 (q, 2H, N-CH
-CH
) ,
- 2.92 (t, 2H, N-CH
-CH
) ,
- 2.68 (q, 2H, Ar-CH
-CH
) ,
- 1.25 (t, 3H, Ar-CH
-CH
) .
- MS (ESI): Calculated for C
H
NO
; Found
.

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